

Terpenylic acid CAS number and molecular structure

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Compound of Interest

Compound Name: Terpenylic acid

Cat. No.: B109264

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An In-depth Technical Guide to **Terpenylic Acid**

Introduction

Terpenylic acid is a bicyclic monoterpene that plays a significant role in atmospheric chemistry.^[1] It is recognized as a key product in the oxidation of terpenes such as alpha-pinene, contributing to the formation of secondary organic aerosols (SOA).^{[1][2][3]} This guide provides a comprehensive overview of **terpenylic acid**, including its chemical identity, molecular structure, synthesis protocols, and its role in atmospheric aerosol formation, tailored for researchers, scientists, and professionals in drug development who may encounter this or similar scaffolds.

Chemical Identity and Properties

Terpenylic acid is structurally characterized as tetrahydro-2,2-dimethyl-5-oxo-3-furanacetic acid.^{[1][4]} Its structure contains a tetrahydrofuran ring with a ketone group and an acetic acid side chain. The presence of a stereocenter results in two enantiomeric forms.^[1]

Key Identifiers

Identifier	Value
CAS Number	116-51-8, 26754-48-3[1][4][5][6]
IUPAC Name	2-(2,2-dimethyl-5-oxooxolan-3-yl)acetic acid[1][5]
Molecular Formula	C ₈ H ₁₂ O ₄ [1][4][5]
Synonyms	Tetrahydro-2,2-dimethyl-5-oxo-3-furanacetic Acid, Terpenolic acid[1][5]
InChI Key	NQWMPKJASNNZMJ-UHFFFAOYSA-N[1][7]
Canonical SMILES	CC1(C(CC(=O)O1)CC(=O)O)C[1]

Physicochemical Properties

Property	Value
Molecular Weight	172.18 g/mol [1][4][5]
Percent Composition	C 55.81%, H 7.02%, O 37.17%[4]
Melting Point	57 °C (Monohydrate), 90 °C (Anhydrous)[4]
Enantiomer Melting Point	(+)-Form: 92-94 °C, (-)-Form: 92-94 °C[4]
Solubility	Moderately soluble in cold water; very soluble in hot water[4]

Experimental Protocols: Synthesis of Terpenylic Acid

Several methods for the synthesis of **terpenylic acid** have been reported.

Oxidative Cleavage and Lactonization of Cyclopentenyl Carbinols

A method for synthesizing **terpenylic acid** and its analogues involves the oxidative cleavage and cyclization of cyclopentenyl carbinols.[8]

- Reactants: Cyclopentenyl carbinols, oxone, and sodium periodate.[8]
- Procedure: The reaction is carried out in the presence of oxone and sodium periodate, which leads to the oxidative cleavage of the cyclopentenyl ring followed by lactonization to form the **terpenylic acid** structure.[8] This method is noted for its good yields.[8]

Preparation from Terpene Precursors

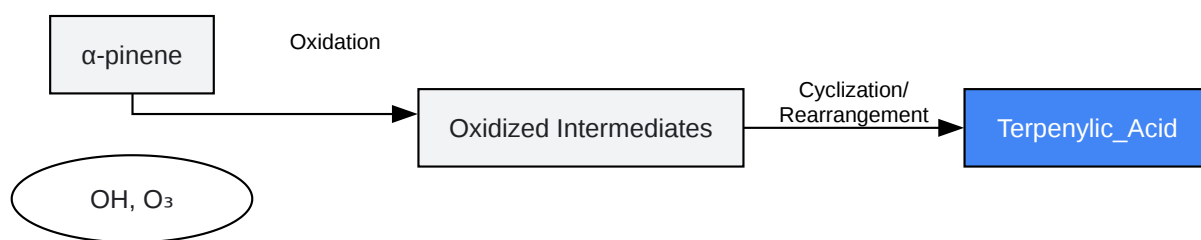
Terpenylic acid can also be prepared from various terpene precursors.[4]

- Starting Materials: α -terpineol, terebic acid, or terpin hydrate.[4]
- Oxidizing Agent: Chromic acid has been used for the oxidative cyclization of β -isopropylglutaric acid to yield **terpenylic acid**. [2][3]
- Historical Synthesis: An early synthesis involved the oxidation of β -isopropylglutaric acid with chromic acid.[3]

Role in Atmospheric Chemistry and Secondary Organic Aerosol (SOA) Formation

Terpenylic acid is a well-established secondary organic aerosol (SOA) product formed from the atmospheric oxidation of monoterpenes, particularly α -pinene and β -pinene.[2][3] Its formation is a key step in the generation of new particles and their growth in forested areas.[9]

The formation of **terpenylic acid** from α -pinene can be initiated by reaction with hydroxyl radicals (OH) or ozone.[10] The pathway involves several intermediate steps, leading to the formation of this lactone-containing compound.

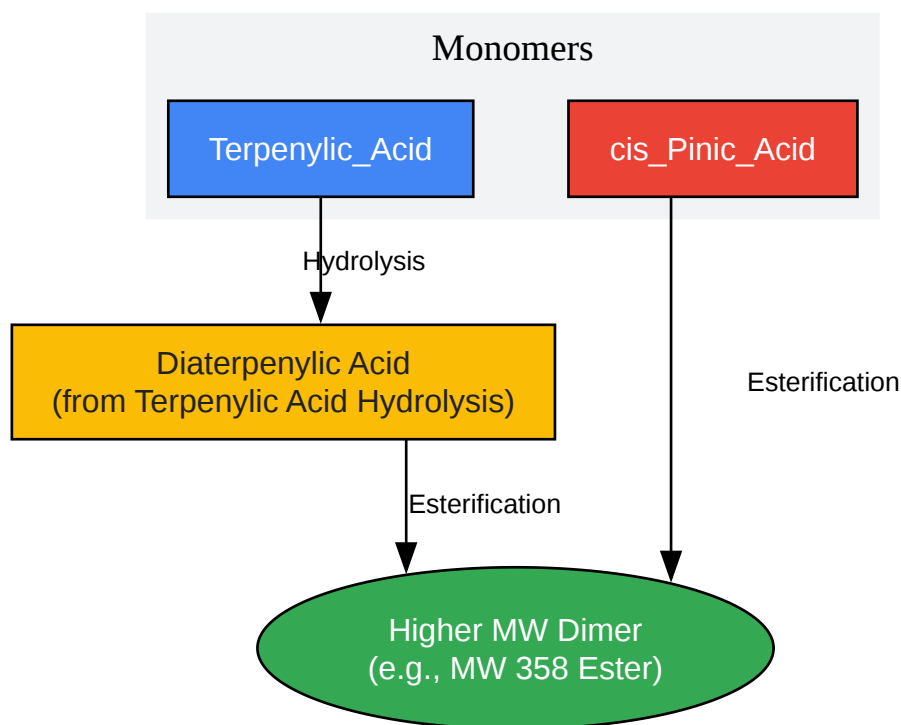


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Caption: Formation pathway of **Terpenylic Acid** from α -pinene oxidation.

Precursor for Dimer Formation in SOA

A significant aspect of **terpenylic acid**'s role in atmospheric chemistry is its ability to act as a precursor for the formation of higher molecular weight dimers.[9][11] These dimers are important for the growth of secondary organic aerosol particles. It is suggested that **diaterpenylic acid**, formed from the hydrolysis of **terpenylic acid**, is a key intermediate in the formation of ester dimers.[11] For instance, *cis*-pinic acid can be esterified with the hydroxyl-containing **diaterpenylic acid**. [11]



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Caption: Role of **Terpenylic Acid** in SOA dimer formation.

Conclusion

Terpenylic acid is a compound of significant interest, primarily due to its role in atmospheric chemistry as a product of terpene oxidation and a building block for secondary organic aerosols. Its well-defined chemical structure and properties, along with established synthesis routes, make it a valuable subject for studies in environmental science. While its direct

application in drug development is not prominent in current literature, the γ -butyrolactone scaffold is present in many biologically active compounds, suggesting potential for future exploration.[2][3] This guide provides foundational technical information for researchers working with or encountering this molecule.

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